

Stability Profile of (S)-3-Aminodihydrofuran-2(3H)-one Hydrobromide: A Technical Guide

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Compound of Interest

Compound Name: (S)-3-Aminodihydrofuran-2(3H)-one hydrobromide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the stability profile of **(S)-3-Aminodihydrofuran-2(3H)-one hydrobromide**, a key intermediate in pharmaceutical synthesis. Due to the limited availability of specific stability data in published literature, this document outlines a recommended stability testing program based on established International Council for Harmonisation (ICH) guidelines and the known chemical properties of the molecule. It includes detailed, illustrative experimental protocols for forced degradation studies, as well as long-term and accelerated stability testing. Potential degradation pathways are proposed and visualized to aid in the development of stability-indicating analytical methods. All quantitative data presented are hypothetical and intended to serve as a template for data presentation in a formal stability study.

Introduction

(S)-3-Aminodihydrofuran-2(3H)-one hydrobromide, also known as L-Homoserine lactone hydrobromide, is a chiral building block of significant interest in the pharmaceutical industry. Its structure, containing a lactone ring and an amine functional group, suggests potential susceptibility to hydrolysis and other degradation pathways. Furthermore, its known hygroscopic nature necessitates a thorough evaluation of its stability under various environmental conditions.^[1] Understanding the stability profile is critical for determining

appropriate storage conditions, retest periods, and ensuring the quality, safety, and efficacy of active pharmaceutical ingredients (APIs) and finished drug products derived from it.

This guide presents a framework for a comprehensive stability assessment of **(S)-3-Aminodihydrofuran-2(3H)-one hydrobromide**, adhering to the core principles of stability testing outlined by regulatory bodies.

Physicochemical Properties

A summary of the known physicochemical properties of **(S)-3-Aminodihydrofuran-2(3H)-one hydrobromide** is presented in Table 1. These properties are fundamental to designing and interpreting stability studies.

Table 1: Physicochemical Properties of **(S)-3-Aminodihydrofuran-2(3H)-one Hydrobromide**

Property	Value	Reference
Appearance	White to slightly yellow crystalline powder	[1]
Molecular Formula	C ₄ H ₈ BrNO ₂	[2]
Molecular Weight	182.02 g/mol	[2]
Melting Point	225 °C (decomposition)	[1]
Solubility	Slightly soluble in methanol and water	[1]
Hygroscopicity	Hygroscopic	[1]
Storage	2-8°C, protect from light and moisture	[1][3]

Illustrative Stability Testing Program

A robust stability testing program for **(S)-3-Aminodihydrofuran-2(3H)-one hydrobromide** should include forced degradation studies, as well as long-term and accelerated stability studies as per ICH guidelines.[4][5][6]

Forced Degradation Studies

Forced degradation studies, or stress testing, are essential for identifying potential degradation products and establishing the intrinsic stability of the molecule.^{[7][8]} These studies also help in developing and validating a stability-indicating analytical method. The recommended stress conditions are outlined in Table 2.

Table 2: Proposed Conditions for Forced Degradation Studies

Condition	Proposed Stress Agent and Duration	Expected Outcome
Acid Hydrolysis	0.1 M HCl at 60°C for 24 hours	Potential hydrolysis of the lactone ring.
Base Hydrolysis	0.1 M NaOH at room temperature for 4 hours	Rapid hydrolysis of the lactone ring.
Oxidation	3% H ₂ O ₂ at room temperature for 24 hours	Potential oxidation of the amine group.
Thermal Degradation	80°C for 48 hours (solid state)	To assess thermal stability.
Photostability	ICH Q1B conditions (solid state)	To assess degradation upon exposure to light.

- Accurately weigh 10 mg of **(S)-3-Aminodihydrofuran-2(3H)-one hydrobromide** and transfer to a 10 mL volumetric flask.
- Add 5 mL of 0.1 M HCl and sonicate to dissolve.
- Place the flask in a water bath maintained at 60°C for 24 hours.
- Cool the solution to room temperature and neutralize with an appropriate volume of 0.1 M NaOH.
- Dilute to the mark with a suitable diluent (e.g., a mixture of water and acetonitrile).
- Analyze the sample using a validated stability-indicating HPLC method.

- Accurately weigh 10 mg of **(S)-3-Aminodihydrofuran-2(3H)-one hydrobromide** and transfer to a 10 mL volumetric flask.
- Add 5 mL of 0.1 M NaOH and sonicate to dissolve.
- Maintain the flask at room temperature for 4 hours.
- Neutralize the solution with an appropriate volume of 0.1 M HCl.
- Dilute to the mark with a suitable diluent.
- Analyze the sample using a validated stability-indicating HPLC method.

Long-Term and Accelerated Stability Studies

Long-term and accelerated stability studies are conducted to establish the retest period for the drug substance and the shelf-life for the drug product.[\[9\]](#)[\[10\]](#) The storage conditions are based on the climatic zone for which the product is intended.

Table 3: Recommended Long-Term and Accelerated Stability Study Conditions (for Climatic Zone II)

Study Type	Storage Condition	Testing Time Points
Long-Term	25°C ± 2°C / 60% RH ± 5%	0, 3, 6, 9, 12, 18, 24, 36
	RH	months
Accelerated	40°C ± 2°C / 75% RH ± 5%	0, 3, 6 months
	RH	

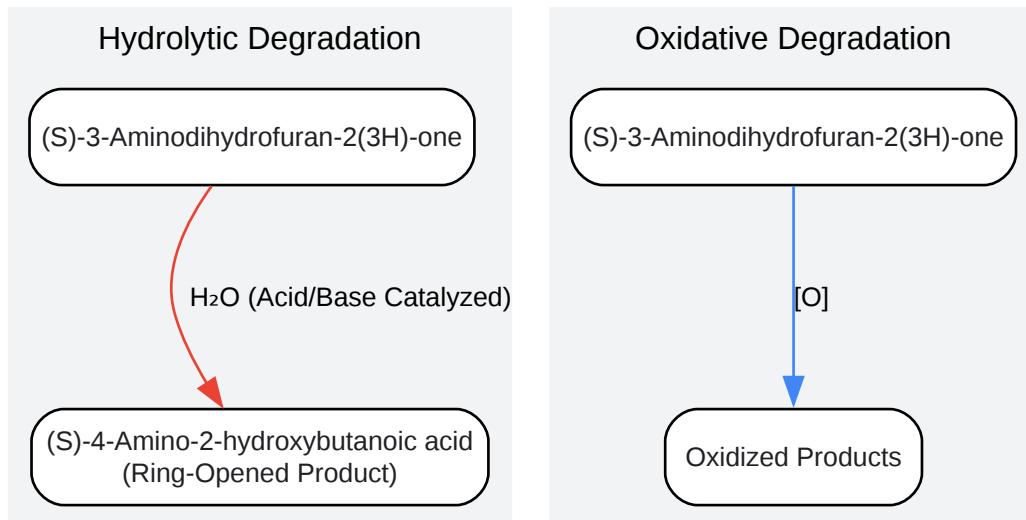
- Package the **(S)-3-Aminodihydrofuran-2(3H)-one hydrobromide** in the proposed container closure system.
- Place a sufficient number of samples in stability chambers maintained at the conditions specified in Table 3.
- At each designated time point, withdraw samples and analyze for appearance, assay, degradation products, and moisture content.

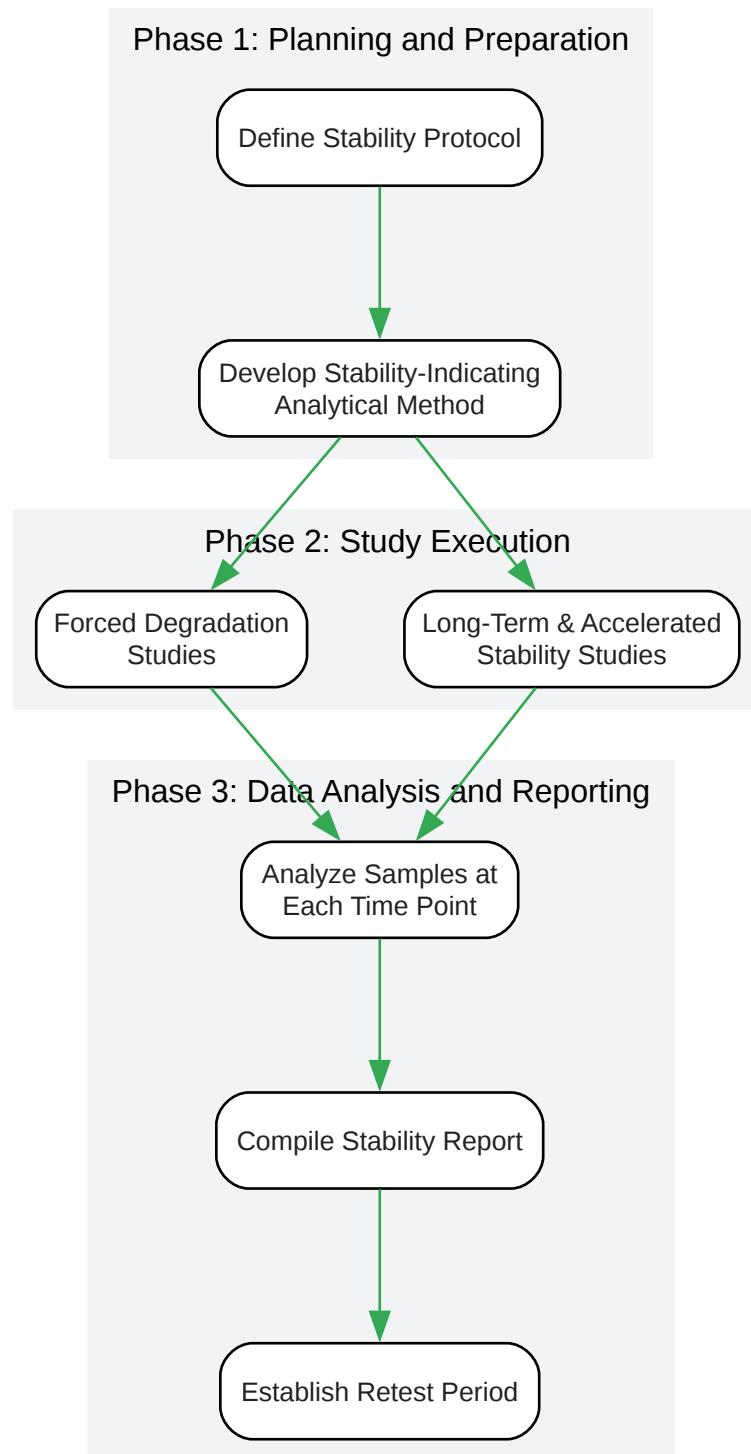
- The analytical method used should be a validated stability-indicating method.

Potential Degradation Pathways

Based on the chemical structure of **(S)-3-Aminodihydrofuran-2(3H)-one hydrobromide**, two primary degradation pathways can be postulated: hydrolysis of the lactone ring and oxidation of the amino group.

Potential Degradation Pathways





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